

Ethyl 1-methylpyrrolidine-3-carboxylate CAS number and identifiers

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Compound of Interest

Compound Name:	<i>Ethyl 1-methylpyrrolidine-3-carboxylate</i>
Cat. No.:	B180873

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An In-depth Technical Guide to **Ethyl 1-methylpyrrolidine-3-carboxylate**

This technical guide provides a comprehensive overview of **Ethyl 1-methylpyrrolidine-3-carboxylate**, a heterocyclic compound of interest to researchers, scientists, and professionals in drug development. This document details its chemical identifiers, physicochemical properties, and its role as a building block in synthetic chemistry.

Core Identifiers and Chemical Properties

Ethyl 1-methylpyrrolidine-3-carboxylate is a substituted pyrrolidine derivative. The pyrrolidine ring is a crucial scaffold in medicinal chemistry, offering a three-dimensional structure that can effectively explore pharmacophore space.

Table 1: Chemical Identifiers for **Ethyl 1-methylpyrrolidine-3-carboxylate**

Identifier	Value
CAS Number	14398-95-9
Molecular Formula	C ₈ H ₁₅ NO ₂
Molecular Weight	157.2 g/mol
IUPAC Name	ethyl 1-methylpyrrolidine-3-carboxylate

Table 2: Physicochemical Properties of Related Pyrrolidine Compounds

Note: Experimental data for **Ethyl 1-methylpyrrolidine-3-carboxylate** is not readily available. The following table presents computed data for structurally similar compounds to provide an estimation of its properties.

Property	1-Methylpyrrolidine-3-carboxylic acid	Ethyl pyrrolidine-1-carboxylate
Molecular Weight	129.16 g/mol [1]	143.18 g/mol [2]
XLogP3	-2.4 [1]	Not Available
Hydrogen Bond Donor Count	1	0
Hydrogen Bond Acceptor Count	2	2
Rotatable Bond Count	1	2
Exact Mass	129.078978594 Da [1]	143.094628657 Da [2]
Topological Polar Surface Area	40.5 Å ² [1]	29.5 Å ² [2]

Synthesis and Experimental Protocols

The synthesis of pyrrolidine-3-carboxylic acid derivatives often involves methods such as asymmetric Michael addition reactions.[\[3\]](#)[\[4\]](#) These reactions are valuable for creating enantiomerically enriched pyrrolidine structures, which are crucial for developing stereospecific pharmaceuticals.

A general approach to synthesizing 5-alkyl-substituted pyrrolidine-3-carboxylic acids involves the organocatalytic enantioselective Michael addition of nitroalkanes to 4-alkyl-substituted 4-oxo-2-enoates.[\[3\]](#)[\[4\]](#) This method can yield highly enantiomerically enriched products in a two-step process.[\[3\]](#)[\[4\]](#)

While a specific protocol for **Ethyl 1-methylpyrrolidine-3-carboxylate** is not detailed in the available literature, a plausible synthetic route can be inferred from the synthesis of related

compounds. The following is a generalized experimental protocol for the synthesis of a substituted pyrrolidine, which can be adapted.

Generalized Experimental Protocol: Michael Addition for Pyrrolidine Ring Formation

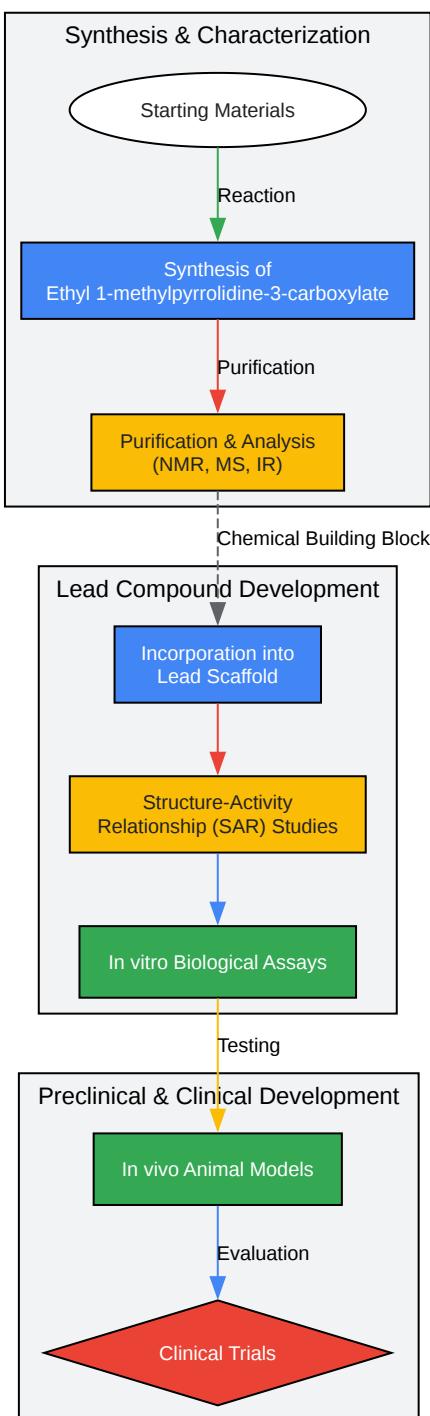
- Reaction Setup: To a solution of an appropriate enoate (1.0 mmol) in a suitable solvent (e.g., chloroform, 5 mL) at room temperature, add the Michael donor (e.g., an amine, 1.2 mmol) and a catalyst (e.g., an organocatalyst like a chiral amine or a base, 0.1 mmol).
- Reaction Monitoring: Stir the reaction mixture at the specified temperature and monitor the progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Work-up: Upon completion, quench the reaction with a suitable reagent (e.g., saturated ammonium chloride solution). Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel to obtain the desired substituted pyrrolidine.

Applications in Drug Discovery

The pyrrolidine scaffold is a key component in many biologically active compounds. Its derivatives are utilized as intermediates in the synthesis of a wide range of pharmaceuticals, including antibacterial and anti-inflammatory agents.^{[5][6]} The stereochemistry of the pyrrolidine ring and its substituents is often critical for biological activity.

The logical workflow for utilizing a building block like **Ethyl 1-methylpyrrolidine-3-carboxylate** in a drug discovery program is depicted in the following diagram.

General Workflow for Pyrrolidine Building Block in Drug Discovery

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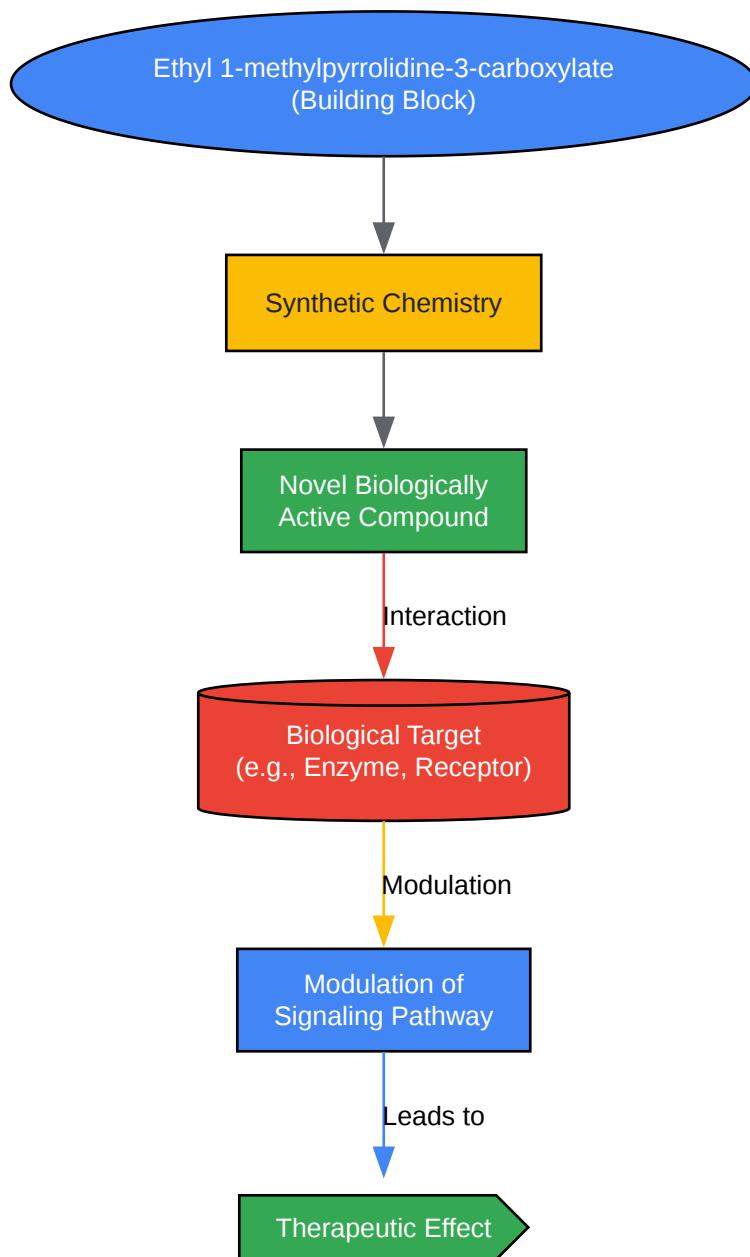
Caption: General Workflow for Pyrrolidine Building Block in Drug Discovery

Signaling Pathways

As a chemical building block, **Ethyl 1-methylpyrrolidine-3-carboxylate** is not directly involved in biological signaling pathways. Instead, it serves as a precursor for the synthesis of more complex molecules that may be designed to interact with specific biological targets, such as enzymes or receptors, within a signaling cascade. For example, pyrrolidine derivatives have been investigated as components of molecules targeting enzymes involved in inflammation or bacterial replication.^{[5][6]}

The logical relationship for the role of this compound in the context of therapeutic development is illustrated below.

Role of Building Block in Therapeutic Development

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Caption: Role of Building Block in Therapeutic Development

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